

# Safety data sheet (SDS) for 4-(4-Chlorophenoxy)aniline

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-(4-Chlorophenoxy)aniline

Cat. No.: B091003

[Get Quote](#)

An in-depth technical guide on the safety data sheet (SDS) for **4-(4-Chlorophenoxy)aniline** is provided for researchers, scientists, and drug development professionals.

## Chemical Identification

Identifier	Value
Chemical Name	4-(4-Chlorophenoxy)aniline
Synonyms	p-Chlorophenoxyaniline, 4-Chloro-4'-aminodiphenyl ether[1]
CAS Number	101-79-1[1][2][3][4]
Molecular Formula	C12H10ClNO[1][2][3]
Molecular Weight	219.67 g/mol [1][2][3][4]
Structure	
InChI=1S/C12H10ClNO/c13-9-1-5-11(6-2-9)15-12-7-3-10(14)4-8-12/h1-8H,14H2[3][4]	
SMILES: Nc1ccc(Oc2ccc(Cl)cc2)cc1[3][4]	

## Physicochemical Properties

Property	Value	Source
Physical State	Solid, brown crystalline solid[1] [3][4]	Sigma-Aldrich, Chem-Impex
Melting Point	99-103 °C[3][4], 96-102°C[1]	Sigma-Aldrich, Chem-Impex
Flash Point	Not applicable[3][4]	Sigma-Aldrich
Assay	97%[3][4], ≥ 99% (HPLC)[1]	Sigma-Aldrich, Chem-Impex

## Hazard Identification and Classification

This substance is classified as hazardous according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Pictograms:

- Corrosion[3][4]
- Exclamation mark[3][4]

Signal Word: Danger[3][4]

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed[3][4][5]
Skin corrosion/irritation	2	H315: Causes skin irritation[3][4][5]
Skin sensitization	1	H317: May cause an allergic skin reaction[2][3][4]
Serious eye damage/eye irritation	1	H318: Causes serious eye damage[3][4]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation[2][5]
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation[3][4][5]

#### Precautionary Statements:

A comprehensive list of precautionary statements includes:

- Prevention: P280 (Wear protective gloves/protective clothing/eye protection/face protection) [2][3][5].
- Response:
  - P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth[3][4].
  - P302 + P352: IF ON SKIN: Wash with plenty of soap and water[3][4].
  - P305 + P351 + P338 + P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician[2][3][4].

## Experimental Protocols for Hazard Determination

While specific experimental reports for **4-(4-Chlorophenoxy)aniline** are not publicly available, the hazard classifications are typically determined using standardized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). The following are detailed descriptions of the likely methodologies used.

## Acute Oral Toxicity - OECD Test Guideline 423 (Acute Toxic Class Method)

This method is designed to classify a substance into a toxicity category based on the mortality and clinical signs observed in a stepwise procedure with a reduced number of animals.

- Principle: A stepwise procedure is used where a group of animals (typically three) of a single sex (usually females) is dosed at a defined starting dose level. The outcome of this first step determines the next step:
  - If mortality is observed, the test is repeated with a lower dose.
  - If no mortality occurs, a higher dose is used in the next step. This continues until the dose that causes mortality in a certain proportion of animals is identified, allowing for classification.
- Animal Species: Typically, young adult female rats are used.
- Dose Administration: The substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula.
- Observations: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days. A necropsy is performed on all animals at the end of the observation period.

## Skin Irritation/Corrosion - OECD Test Guideline 404

This guideline describes a procedure for the assessment of the irritant and/or corrosive potential of a substance when applied to the skin.

- Principle: The substance is applied to a small area of the skin of an experimental animal, and the degree of irritation is evaluated at specified intervals.

- **Animal Species:** The albino rabbit is the preferred species.
- **Procedure:**
  - A small area of the animal's back is clipped free of fur.
  - A dose of 0.5 g of the solid substance, moistened with a small amount of a suitable vehicle, is applied to the skin and covered with a gauze patch.
  - The patch is left in place for a 4-hour exposure period.
  - After removal of the patch, the skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours.
- **Scoring:** The severity of the skin reactions is scored, and the substance is classified based on the reversibility and severity of the observed lesions.

## Serious Eye Damage/Eye Irritation - OECD Test Guideline 405

This test evaluates the potential of a substance to cause eye irritation or serious eye damage.

- **Principle:** A single dose of the substance is applied to the conjunctival sac of one eye of an experimental animal, with the other eye serving as a control.
- **Animal Species:** The albino rabbit is the recommended species.
- **Procedure:**
  - 0.1 g of the solid substance is instilled into the conjunctival sac of one eye.
  - The eyelids are held together for about one second.
  - The eye is examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.
- **Evaluation:** The degree of eye irritation is scored, and the substance is classified based on the nature and severity of the ocular lesions and their reversibility.

## Skin Sensitization - OECD Test Guideline 406 (Guinea Pig Maximisation Test)

This guideline describes a procedure to determine the potential of a substance to cause skin sensitization (allergic contact dermatitis).

- Principle: The test involves an induction phase to sensitize the animals to the test substance, followed by a challenge phase to elicit an allergic reaction.
- Animal Species: The guinea pig is the animal of choice.
- Procedure:
  - Induction Phase: This involves both intradermal injections of the test substance (with and without an adjuvant to enhance the immune response) and a subsequent topical application to the same area.
  - Rest Period: A 10-14 day rest period follows the induction phase.
  - Challenge Phase: A non-irritating concentration of the test substance is applied topically to a naive area of the skin.
- Assessment: The challenge sites are observed for signs of an allergic reaction (erythema and edema) at 24 and 48 hours after patch removal. A substance is considered a sensitizer if a positive response is observed in a specified number of test animals compared to a non-sensitized control group.

## First-Aid Measures

Exposure Route	First-Aid Measures
Inhalation	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

## Handling and Storage

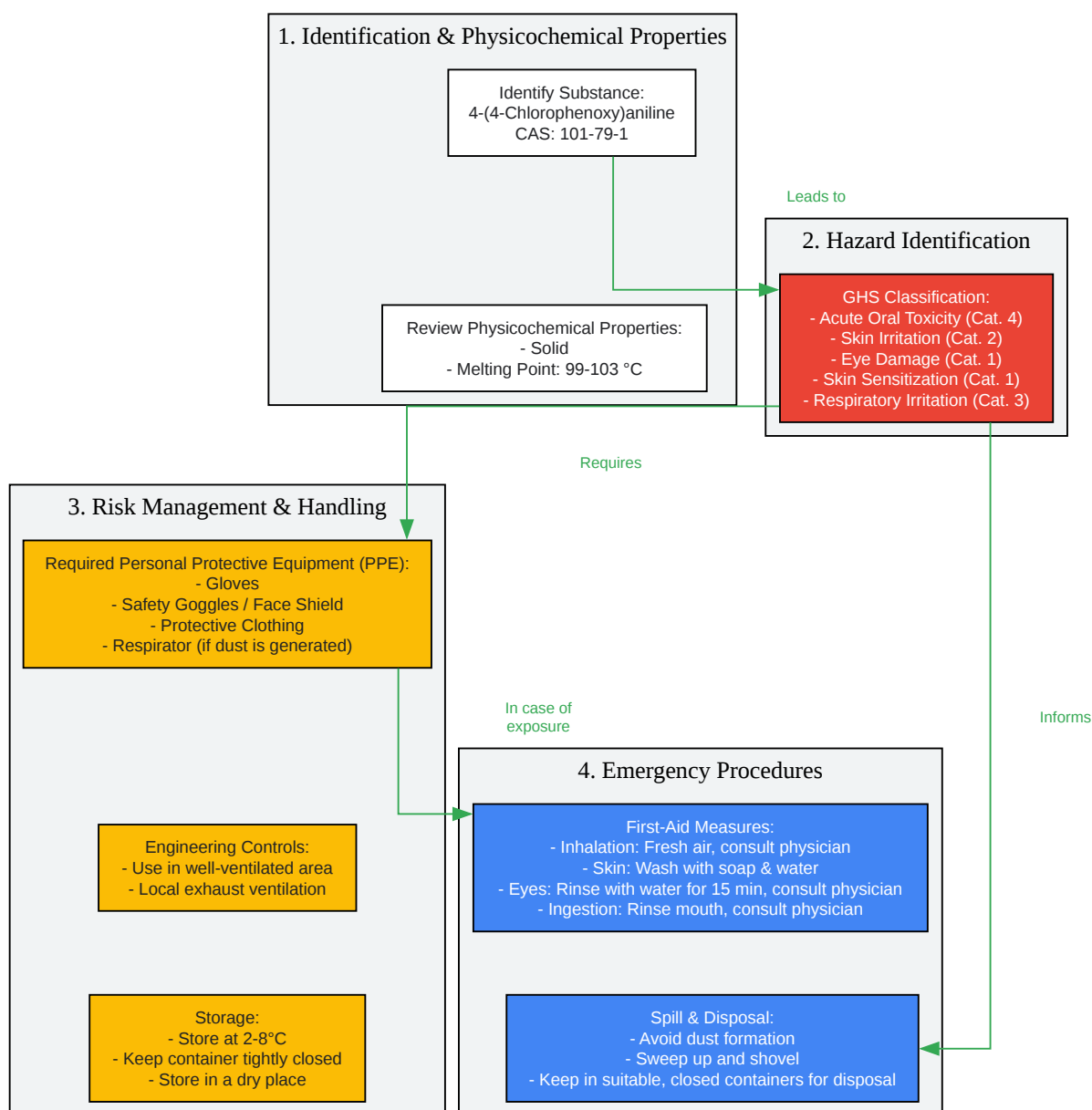
- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
- Storage: Store at 2-8°C. Keep in a dry area.

## Exposure Controls and Personal Protection

- Engineering Controls: Handle in accordance with good industrial hygiene and safety practice. Use personal protective equipment.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Eyeshields, face shields[3][4].
  - Skin Protection: Gloves, complete suit protecting against chemicals[3][4].
  - Respiratory Protection: Dust mask type N95 (US) or type P1 (EU EN 143) particle respirator for nuisance exposures.

## Logical Workflow for Safety Assessment

The following diagram illustrates a logical workflow for the safety assessment and handling of **4-(4-Chlorophenoxy)aniline** based on its known hazards.





[Click to download full resolution via product page](#)

Caption: Logical workflow for the safety assessment of **4-(4-Chlorophenoxy)aniline**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 2. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 3. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 4. OECD Guideline For Acute oral toxicity (TG 423) | PPTX [slideshare.net]
- 5. utu.fi [utu.fi]
- To cite this document: BenchChem. [Safety data sheet (SDS) for 4-(4-Chlorophenoxy)aniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091003#safety-data-sheet-sds-for-4-4-chlorophenoxy-aniline]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)